

Ornidazole diol CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ornidazole diol

Cat. No.: B1680657

[Get Quote](#)

An In-depth Technical Guide to Ornidazole Diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ornidazole diol**, a significant metabolite and impurity of the antimicrobial agent Ornidazole. This document details its chemical properties, synthesis, and analytical methodologies, presented in a format tailored for the scientific community.

Core Chemical Identity

Ornidazole diol, systematically named 3-(2-methyl-5-nitro-1H-imidazol-1-yl)propane-1,2-diol, is recognized by the CAS Number 62580-80-7^[1]^[2]. It is a primary degradation product of Ornidazole, particularly formed through hydrolysis in alkaline conditions.

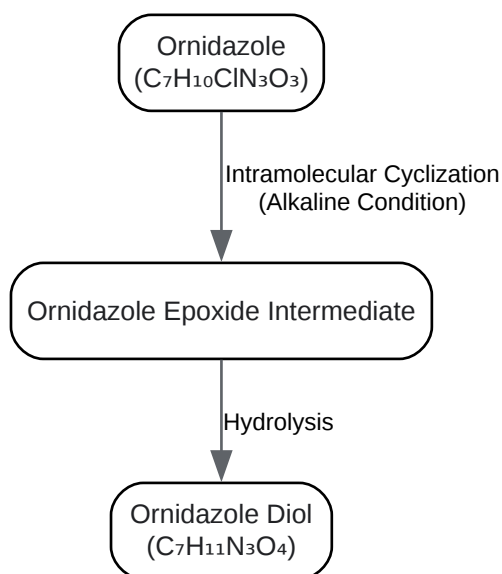
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ornidazole diol** is presented in the table below. This data is crucial for researchers engaged in formulation development, stability studies, and analytical method development.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 62580-80-7 | [1][2] |
| Molecular Formula | C ₇ H ₁₁ N ₃ O ₄ | [1] |
| Molecular Weight | 201.18 g/mol | [1] |
| Melting Point | 102.0-104.5 °C | [1] |
| Boiling Point | 512.8 °C at 760 mmHg | [1] |
| Solubility | Soluble in Methanol and DMSO | |
| Appearance | White to off-white solid | |
| Storage | Recommended storage at -20°C for long-term stability. | |

Synthesis and Formation

Ornidazole diol is primarily formed from the hydrolysis of Ornidazole. The process is particularly accelerated in basic environments. The logical pathway for the formation of **Ornidazole diol** from Ornidazole is depicted below.



[Click to download full resolution via product page](#)

Caption: Formation pathway of **Ornidazole diol** from Ornidazole.

Experimental Protocol: Alkaline Hydrolysis of Ornidazole

The following is a generalized experimental protocol for the formation of **Ornidazole diol** via the alkaline hydrolysis of Ornidazole. This method is typically employed in stress testing studies to generate the impurity standard.

Objective: To hydrolyze Ornidazole to **Ornidazole diol** for use as a reference standard or for degradation pathway studies.

Materials:

- Ornidazole
- 0.5 M Sodium Hydroxide (NaOH) solution
- Methanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Thin Layer Chromatography (TLC) plates (Silica gel 60 F254)
- TLC developing chamber
- Mobile phase: A suitable mixture such as Chloroform:Methanol (9:1 v/v)
- UV lamp for visualization

Procedure:

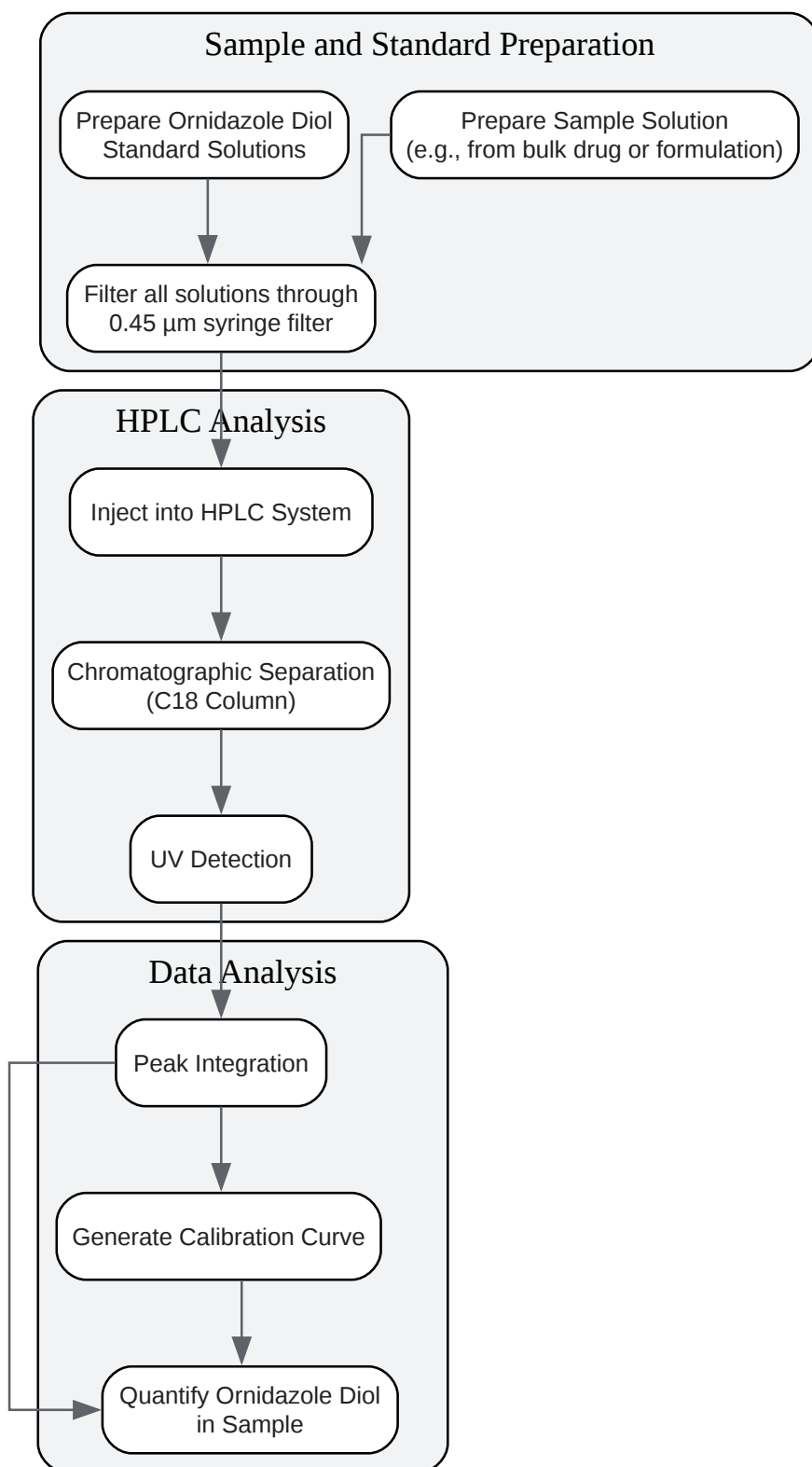
- Dissolve a known quantity of Ornidazole in a minimal amount of methanol.

- Transfer the solution to a round-bottom flask.
- Add an excess of 0.5 M NaOH solution to the flask.
- Attach a reflux condenser and heat the mixture at 80°C.
- Monitor the reaction progress using TLC. Spot the reaction mixture alongside a standard of Ornidazole on a TLC plate.
- Develop the TLC plate in the chosen mobile phase.
- Visualize the spots under a UV lamp. The reaction is complete when the spot corresponding to Ornidazole has disappeared, and a new, more polar spot corresponding to **Ornidazole diol** is prominent.
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the solution with a suitable acid (e.g., dilute HCl) to a pH of approximately 7.
- The product, **Ornidazole diol**, can then be extracted from the aqueous solution using an appropriate organic solvent (e.g., ethyl acetate).
- The organic layers are combined, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude **Ornidazole diol**.
- Further purification can be achieved by column chromatography or recrystallization.

Analytical Methodology: Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a precise and reliable method for the quantification of **Ornidazole diol**. Below is a generalized workflow and a typical experimental protocol for its analysis.

HPLC Analysis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the quantitative analysis of **Ornidazole diol** by HPLC.

Experimental Protocol: HPLC-UV Method for Quantification

This protocol outlines a typical reversed-phase HPLC method for the quantitative determination of **Ornidazole diol**.

Objective: To accurately quantify the amount of **Ornidazole diol** in a sample.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: A mixture of a phosphate buffer and a suitable organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for best separation.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by UV spectral analysis of **Ornidazole diol** (typically around 310-320 nm).
- Injection Volume: 20 μ L.
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 25°C).

Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a suitable amount of **Ornidazole diol** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards at different concentrations.
- Preparation of Sample Solution:

- Accurately weigh the sample containing **Ornidazole diol**.
- Dissolve the sample in the mobile phase, using sonication if necessary to ensure complete dissolution.
- Dilute the sample solution with the mobile phase to a concentration that falls within the range of the calibration standards.
- Chromatographic Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the standard solutions in ascending order of concentration, followed by the sample solution(s). It is good practice to run a blank (mobile phase) injection first.
 - Record the chromatograms and the peak areas for **Ornidazole diol**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area of the **Ornidazole diol** standards against their corresponding concentrations.
 - Perform a linear regression analysis on the calibration curve to obtain the equation of the line and the correlation coefficient (r^2), which should be close to 1.
 - Using the peak area of **Ornidazole diol** from the sample chromatogram and the equation of the calibration curve, calculate the concentration of **Ornidazole diol** in the sample.
 - Express the final result as a percentage or in $\mu\text{g}/\text{mg}$ of the original sample.

This technical guide provides foundational information for researchers and professionals working with Ornidazole and its related substances. The provided protocols are intended as a starting point and may require optimization based on specific laboratory conditions and analytical objectives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 3-(2-Methyl-5-nitro-1H-imidazol-1-yl)propane-1,2-diol [lgcstandards.com]
- To cite this document: BenchChem. [Ornidazole diol CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680657#ornidazole-diol-cas-number-and-chemical-properties\]](https://www.benchchem.com/product/b1680657#ornidazole-diol-cas-number-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com